

Agistatin E: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Agistatin E*

Cat. No.: *B599487*

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Abstract

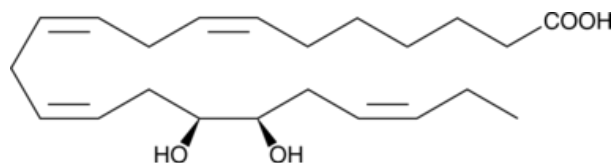
Agistatin E is a fungal metabolite, a pyranacetal originally isolated from *Fusarium* sp., that has garnered interest for its biological activities, most notably its inhibition of cholesterol biosynthesis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Agistatin E**. Detailed experimental protocols for key assays are provided, and relevant biological pathways are visualized to facilitate a deeper understanding of its mechanism of action.

Chemical Structure and Properties

Agistatin E is a complex heterocyclic organic molecule. Its structure and properties are summarized below.

Chemical Structure:

The IUPAC name for **Agistatin E** is (2S,4aR,5R,6R,8aS)-6-ethyloctahydro-4a,8a-dihydroxy-2,5-epoxy-4H-1-benzopyran-4-one^[1].



NOTE: Relative stereochemistry shown in chemical structure

Physicochemical Properties of Agistatin E

Property	Value	Reference
CAS Number	144096-48-0	[1][2]
Molecular Formula	C ₁₁ H ₁₆ O ₅	[1][3]
Molecular Weight	228.2 g/mol	[1][3]
Appearance	White to off-white solid	[4]
Purity	≥95% (by HPLC)	[3][4]
Solubility	Soluble in DMSO, methanol, 100% ethanol, or acetone.	[1][4]
Storage	Store at -20°C as a powder. Solutions in DMSO can be stored at -80°C for up to 6 months.	[2]
Source	Isolated from Fusarium sp.	[2][3][5]

Biological Activity

The primary reported biological activity of **Agistatin E** is the inhibition of cholesterol biosynthesis[2][3][5]. This positions it as a molecule of interest for research into metabolic disorders and potentially as a lead compound for the development of new therapeutic agents.

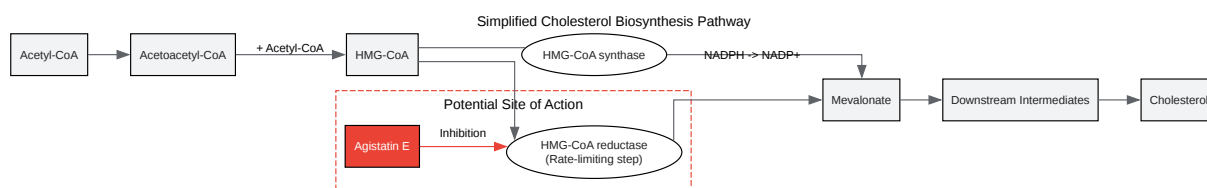
Inhibition of Cholesterol Biosynthesis

Agistatin E has been shown to inhibit the cholesterol biosynthesis pathway. While the precise molecular target within the pathway has not been definitively elucidated in the available

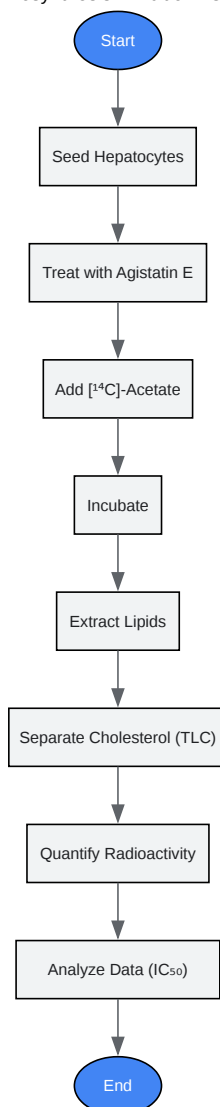
literature, its action is analogous to that of statins, which are well-known inhibitors of HMG-CoA reductase, the rate-limiting enzyme in this pathway.

Cholesterol Biosynthesis Pathway Overview

The synthesis of cholesterol is a complex, multi-step process that is crucial for maintaining cellular membrane integrity and as a precursor for steroid hormones and bile acids. A simplified overview of the initial and rate-limiting steps of this pathway is depicted below.



Cholesterol Biosynthesis Inhibition Assay Workflow



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